

Unveiling the Molecular Identity of Azido-PEG4-beta-D-glucose: A Technical Overview

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Compound of Interest

Compound Name: Azido-PEG4-beta-D-glucose

Cat. No.: B605852

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the molecular characteristics of chemical compounds is paramount. This technical guide provides an in-depth look at the theoretical molecular weight and chemical formula of **Azido-PEG4-beta-D-glucose**, a key reagent in bioconjugation and related fields.

Azido-PEG4-beta-D-glucose is a heterobifunctional linker molecule widely utilized in "click chemistry" for the selective modification of biomolecules. Its structure incorporates a beta-D-glucose moiety for enhanced aqueous solubility and potential for specific biological interactions, a polyethylene glycol (PEG) spacer to provide flexibility and reduce steric hindrance, and a terminal azide group for efficient conjugation reactions.

Chemical Formula and Molecular Weight

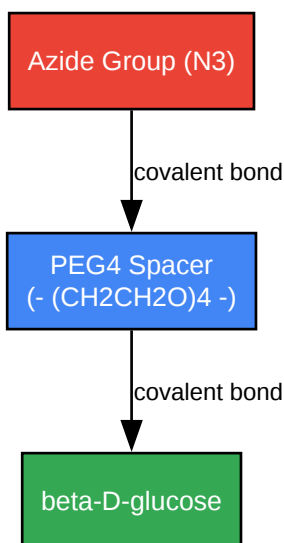
The elemental composition of **Azido-PEG4-beta-D-glucose** has been determined to be C₁₄H₂₇N₃O₉.^{[1][2][3][4][5]} Based on this chemical formula, the theoretical molecular weight is calculated to be approximately 381.38 g/mol.^{[2][3][6]} Several suppliers also list the molecular weight as 381.4 g/mol.^[1]

This molecule's utility stems from its distinct functional ends. The azide group readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted alkyne-azide cycloaddition (SPAAC) reactions, allowing for the covalent attachment to molecules bearing a corresponding alkyne or strained cyclooctyne group.^[7] The glucose component can improve the overall solubility of the resulting conjugate in aqueous media.^{[1][6]}

Structural Diagram

To visualize the logical relationship of its components, a simplified structural representation is provided below.

Conceptual Structure of Azido-PEG4-beta-D-glucose



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Caption: Conceptual diagram of **Azido-PEG4-beta-D-glucose** components.

Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **Azido-PEG4-beta-D-glucose** is summarized in the following table.

| Property | Value |
|------------------------------|---|
| Chemical Formula | C ₁₄ H ₂₇ N ₃ O ₉ [1][2][3][4][5] |
| Theoretical Molecular Weight | 381.38 g/mol [2][3][6] |
| Alternate Molecular Weight | 381.4 g/mol [1] |

This guide serves as a foundational reference for professionals working with **Azido-PEG4-beta-D-glucose**, ensuring accurate calculations and a clear understanding of its molecular

properties in experimental design and execution.

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